

1-Bromopentadecane-1-¹³C material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: 1-Bromopentadecane-1-¹³C

Cat. No.: B15138838

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Technical Guide to the Safe Handling of 1-Bromopentadecane-1-¹³C

This document provides a comprehensive overview of the material safety data for 1-Bromopentadecane-1-¹³C, compiled for researchers, scientists, and professionals in drug development. The information presented is primarily based on the material safety data sheet (MSDS) of the unlabeled analogue, 1-bromopentadecane, as specific safety data for the ¹³C-labeled compound is not extensively available. The isotopic labeling is not expected to significantly alter the chemical's hazardous properties.

Section 1: Chemical and Physical Properties

A summary of the key physical and chemical properties of 1-bromopentadecane is presented below. This data is essential for safe handling, storage, and use in experimental settings.

Property	Value	Source
Molecular Formula	C ₁₅ H ₃₁ Br	[1]
Molecular Weight	291.31 g/mol	[1]
Appearance	Colorless to clear or yellow liquid	[2][3]
Melting Point	17-19 °C (lit.)	
Boiling Point	159-160 °C at 5 mmHg (lit.)	
Density	1.005 g/mL at 25 °C (lit.)	
Flash Point	>110 °C (>230 °F) - closed cup	[4]
Refractive Index	n ₂₀ /D 1.461 (lit.)	
Vapor Pressure	<1 mmHg at 20 °C	
Vapor Density	10.1 (vs air)	
Solubility	Insoluble in water. Soluble in chloroform and slightly soluble in methanol.	[5][6]

Section 2: Hazard Identification and Safety Precautions

1-Bromopentadecane is classified as a hazardous substance. The following table summarizes its GHS classifications and associated hazard statements.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Long-Term Hazard	3	H412: Harmful to aquatic life with long lasting effects

Signal Word: Warning[1]

Precautionary Measures:

To ensure the safe handling of 1-Bromopentadecane-1-¹³C, the following personal protective equipment (PPE) and handling procedures are mandatory:

- Engineering Controls: Ensure adequate ventilation in the work area.[7]
- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[3]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[3]
- Respiratory Protection: Under normal use conditions with adequate ventilation, no respiratory protection is typically needed. However, if vapors or mists are generated, use a suitable respirator.[3]
- Handling: Avoid contact with skin and eyes. Do not breathe mist, vapors, or spray.[7] Wash hands thoroughly after handling.

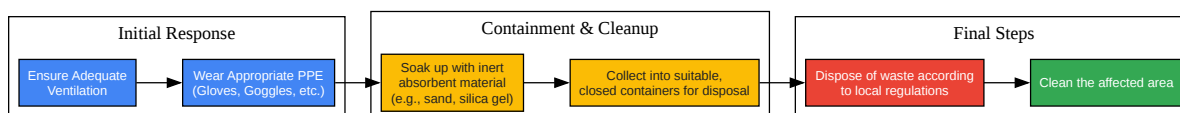
Section 3: Experimental Protocols - First Aid Measures

In the event of exposure to 1-Bromopentadecane-1-¹³C, the following first-aid protocols should be immediately implemented.

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[7]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention.[7]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.[7]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Get medical attention.[6]

Section 4: Accidental Release Measures

In the case of a spill or accidental release, the following workflow should be followed to mitigate the hazard and ensure proper cleanup.



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Workflow for responding to an accidental release.

Section 5: Storage and Stability

Proper storage is crucial to maintain the integrity and stability of 1-Bromopentadecane-1-¹³C.

Parameter	Recommendation
Storage Conditions	Keep in a dry, cool, and well-ventilated place. Keep container tightly closed.[7] Recommended storage temperature is 2-8°C.[5]
Stability	Stable under normal conditions.[4][7]
Incompatible Materials	Strong oxidizing agents and strong bases.[4][7]
Hazardous Decomposition Products	Under fire conditions, may produce carbon monoxide (CO), carbon dioxide (CO ₂), and hydrogen halides.[3][4]
Hazardous Polymerization	Hazardous polymerization does not occur.[4][7]

Section 6: Toxicological and Ecological Information

Detailed toxicological and ecological studies for 1-Bromopentadecane-1-¹³C are not readily available. The information below is based on the unlabeled analogue.

- Acute Toxicity: No acute toxicity information is available for this product.[6] The toxicological properties have not been fully investigated.[3]
- Mutagenic Effects: No information available.[3]
- Reproductive Effects: No information available.[3]
- STOT - Single Exposure: May cause respiratory irritation.[1]
- STOT - Repeated Exposure: No information available.[3]
- Ecotoxicity: Harmful to aquatic life with long-lasting effects.[1] The product is insoluble in water and may persist in the environment.[6]

This guide is intended to provide essential safety information. It is imperative that all users of 1-Bromopentadecane-1-¹³C consult the full Material Safety Data Sheet for the unlabeled compound and adhere to all institutional and regulatory safety guidelines.

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